

A Comparative Analysis of the Biological Effects of Pandanus Alkaloids

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A Guide for Researchers and Drug Development Professionals

The genus Pandanus, commonly known as screw pine, comprises hundreds of species distributed throughout tropical and subtropical regions. Traditional medicine has long utilized various parts of these plants to treat a range of ailments. Modern phytochemical research has identified a diverse array of bioactive compounds within this genus, with alkaloids being of significant interest due to their potent pharmacological activities. This guide provides a comparative analysis of the biological effects of Pandanus alkaloids, supported by experimental data, to assist researchers and professionals in the field of drug development.

Comparative Biological Activity of Pandanus Alkaloids and Extracts

The biological activities of alkaloids and extracts from various Pandanus species have been investigated, revealing potential applications in antimicrobial, anticancer, anti-inflammatory, and neuroprotective therapies. The following tables summarize the quantitative data available from these studies.

Table 1: Antimicrobial Activity of Isolated Pandanus amaryllifolius Alkaloids



Alkaloid	Test Organism	MIC (μg/mL)	MBC (μg/mL)	Reference
Pandamarilactoni ne-A	Pseudomonas aeruginosa	15.6	31.25	[1]
Staphylococcus aureus	>500	>500	[1]	
Escherichia coli	>500	>500	[1]	
Pandamarilactoni ne-B	Pseudomonas aeruginosa	500	500	[1]
Staphylococcus aureus	>500	>500	[1]	
Escherichia coli	>500	>500	[1]	_
Pandamarilacton e-1	Pseudomonas aeruginosa	>500	>500	[1]
Staphylococcus aureus	>500	>500	[1]	
Escherichia coli	>500	>500	[1]	
Pandamarilacton e-32	Pseudomonas aeruginosa	>500	>500	[1]
Staphylococcus aureus	>500	>500	[1]	_
Escherichia coli	>500	>500	[1]	

MIC: Minimum Inhibitory Concentration; MBC: Minimum Bactericidal Concentration.

Table 2: Cytotoxicity of Pandanus Extracts against Cancer Cell Lines



Pandanus Species & Extract	Cell Line	IC50 (μg/mL)	Reference
P. odoratissimus (Aqueous Extract)	Calu-6 (Lung Cancer)	153.84	[2]
P. amaryllifolius (Ethanol Extract)	MDA-MB-231 (Breast Cancer)	90	[3]
P. amaryllifolius (Extract)	MCF-7 (Breast Cancer)	210.4	[4]
P. odorifer (Ethanolic Flower Extract)	HT-29 (Colon Cancer)	17.6	[5]
P. odoratissimus (Petroleum Ether Extract)	MCF-7 (Breast Cancer)	~25 (at 72h)	[5]
P. odoratissimus (Methanol Extract)	MCF-7 (Breast Cancer)	~25 (at 72h)	[5]
P. tectorius (Fruit Extracts)	L-6, RAW, HepG2, HeLa, MCF-7	>30	[6]

IC50: Half-maximal inhibitory concentration. Data for isolated alkaloids is limited in the current literature.

Table 3: Anti-inflammatory and Neuroprotective Effects of Pandanus Alkaloids and Extracts



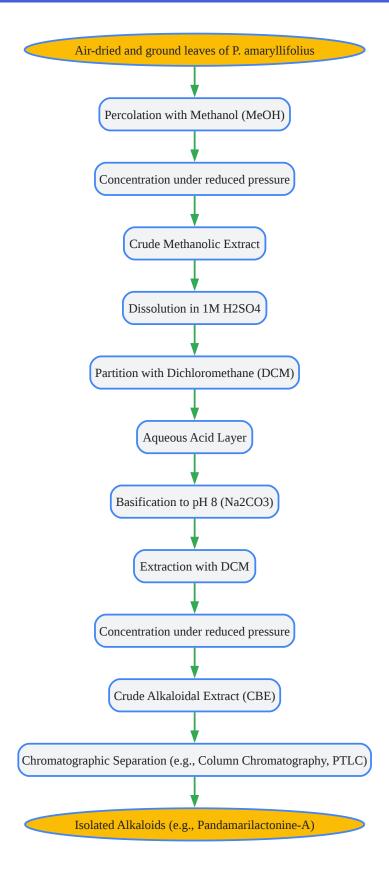
Species & Compound/Ext ract	Biological Effect	Assay	Quantitative Data	Reference
P. amaryllifolius (Total Alkaloid Mixture)	Anti- inflammatory	LPS-stimulated macrophages	Decreased TNF- α & IL-6 production	[2][7]
P. tectorius (Total Alkaloid Mixture)	Anti- inflammatory	LPS-stimulated macrophages	Decreased TNF- α & IL-6, Increased IL-10	[2][7]
P. odoratissimus (Methanolic Extract)	Anti- inflammatory	Carrageenan- induced rat paw edema	68% inhibition at 100 mg/kg	[8][9]
P. fascicularis (Extract)	Anti- inflammatory	LPS-stimulated RAW 264.7 cells	Decreased NO, IL-1 β , IL-6, TNF- α	[10][11]
Pandamarilactoni ne-A	Inhibition of AGEs	BSA-dextrose model	74% inhibition at 100 μg/mL	
Pandamarilactoni ne-B	Inhibition of AGEs	BSA-dextrose model	56% inhibition at 100 μg/mL	

AGEs: Advanced Glycation End-products. Data on IC50 values for isolated alkaloids in antiinflammatory assays is limited.

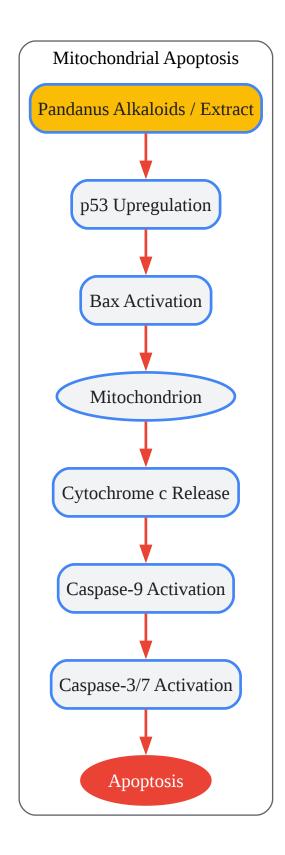
Experimental Protocols Extraction and Isolation of Alkaloids from Pandanus amaryllifolius

The following protocol describes the general procedure for the extraction and isolation of alkaloids from the leaves of P. amaryllifolius.

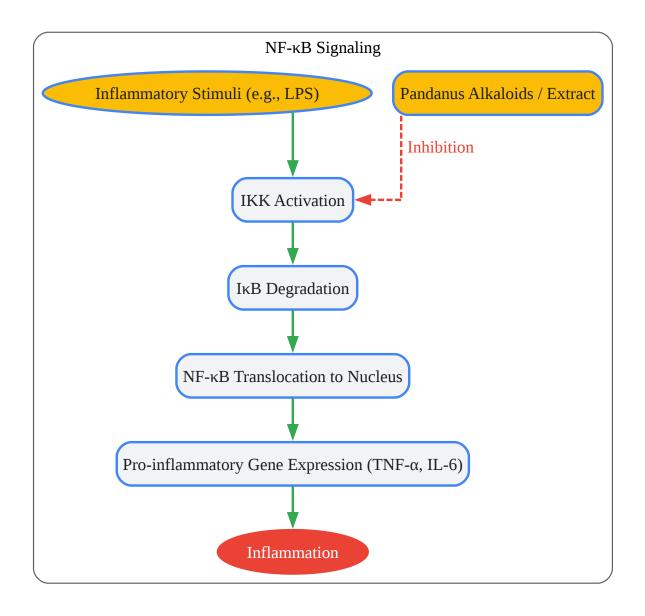












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